


Proper Disposal of Antimony Tribromide: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025



Essential Safety and Disposal Protocols for Researchers, Scientists, and Drug Development Professionals

The safe and compliant disposal of **antimony tribromide** is a critical aspect of laboratory safety and environmental responsibility. Antimony and its compounds are classified as hazardous, necessitating strict adherence to disposal protocols to mitigate risks to human health and the environment. This guide provides essential procedural information for the proper handling and disposal of **antimony tribromide** waste generated in laboratory settings.

Immediate Safety and Handling Precautions

Antimony tribromide is a corrosive and water-reactive solid.[1] Contact with water can produce hydrogen bromide gas, which is toxic and corrosive.[1] Therefore, it is imperative to handle this compound in a well-ventilated area, such as a fume hood, and to wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.

In the event of a spill, do not use water for cleanup.[1] Instead, the spilled material should be covered with a dry, inert absorbent material such as sand or vermiculite. The contained spill should then be collected in a clearly labeled, sealed container for hazardous waste disposal.

Quantitative Data Summary



For quick reference, the following table summarizes key quantitative data for **antimony tribromide**.

Property	Value	Source
Molecular Formula	SbBr₃	PubChem
Molar Mass	361.47 g/mol	PubChem
Melting Point	96.6 °C (205.9 °F)	PubChem
Boiling Point	288 °C (550 °F)	PubChem
Solubility in Water	Reacts	PubChem
OSHA PEL (as Sb)	0.5 mg/m³	NJDOH

Step-by-Step Disposal Plan for Laboratory-Scale Waste

The primary goal for the disposal of **antimony tribromide** from a laboratory is to convert it into a more stable and less reactive form before it is collected by a certified hazardous waste disposal service. The following protocol outlines a recommended procedure for the treatment of small quantities of **antimony tribromide** waste.

Experimental Protocol: Conversion to Antimony Oxide

This procedure involves the controlled hydrolysis of **antimony tribromide** to form antimony (III) oxide, a more stable compound.

Materials:

- Antimony tribromide waste
- Sodium bicarbonate (NaHCO₃) or soda ash (Na₂CO₃)
- · Large beaker
- · Stir plate and stir bar

Safety Operating Guide

Check Availability & Pricing



- pH paper or pH meter
- Fume hood
- Appropriate PPE (gloves, goggles, lab coat)
- Hazardous waste container, properly labeled

Procedure:

- Preparation: Perform all steps in a certified fume hood. Place a large beaker containing a stir bar on a stir plate. The beaker should be large enough to accommodate the reaction and any potential foaming.
- Slow Addition: Carefully and slowly add the **antimony tribromide** waste to a large volume of cold water in the beaker with vigorous stirring. The slow addition is crucial to control the exothermic reaction and the release of hydrogen bromide gas.
- Neutralization: Slowly add a saturated solution of sodium bicarbonate or soda ash to the
 mixture while continuing to stir. This will neutralize the hydrobromic acid formed during
 hydrolysis, producing carbon dioxide gas. Add the neutralizing agent until the solution
 reaches a pH between 6.0 and 8.0. Monitor the pH carefully using pH paper or a calibrated
 pH meter.
- Precipitation and Settling: Allow the resulting white precipitate of antimony (III) oxide to settle completely. This may take several hours.
- Decantation: Carefully decant the supernatant liquid. Test the pH of the supernatant again and adjust if necessary before disposing of it down the drain with copious amounts of water, in accordance with local regulations.
- Collection of Precipitate: Transfer the remaining antimony oxide precipitate into a properly labeled hazardous waste container. The label should clearly indicate "Antimony Oxide Waste."
- Final Disposal: Arrange for the collection of the hazardous waste container by a licensed environmental disposal company.



Logical Workflow for Antimony Tribromide Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **antimony tribromide** waste in a laboratory setting.



Click to download full resolution via product page

Caption: Disposal workflow for antimony tribromide.

By adhering to these procedures, researchers can ensure the safe handling and compliant disposal of **antimony tribromide** waste, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific safety and waste disposal guidelines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Removal of Antimony in Wastewater by Antimony Tolerant Sulfate-Reducing Bacteria Isolated from Municipal Sludge PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Proper Disposal of Antimony Tribromide: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630486#antimony-tribromide-proper-disposal-procedures]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com